

4-Methyl-1-phenylpyrazolidin-3-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methyl-1-phenylpyrazolidin-3-one

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An In-depth Technical Guide to 4-Methyl-1-phenylpyrazolidin-3-one

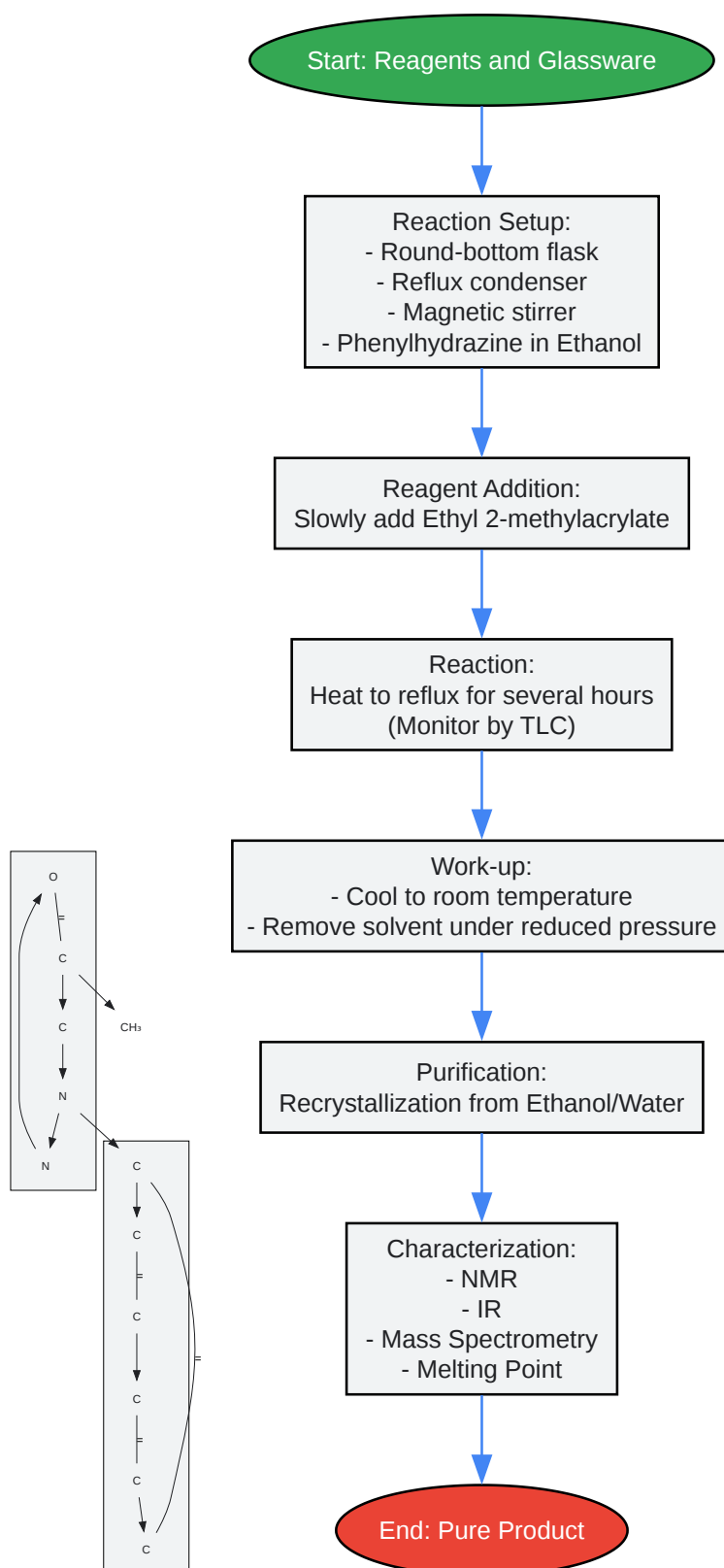
This technical guide provides a comprehensive overview of **4-Methyl-1-phenylpyrazolidin-3-one**, a heterocyclic organic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical structure, nomenclature, physicochemical properties, and a representative synthetic protocol.

Chemical Structure and IUPAC Name

4-Methyl-1-phenylpyrazolidin-3-one is a derivative of pyrazolidine, a five-membered heterocyclic ring containing two adjacent nitrogen atoms. The core structure is a pyrazolidin-3-one, which indicates the presence of a ketone group at the third position of the ring. A phenyl group is substituted at the first nitrogen atom, and a methyl group is attached to the fourth carbon atom. The presence of a stereocenter at the C4 position means the compound can exist as a racemic mixture.

The systematically generated IUPAC name for this compound is **4-methyl-1-phenylpyrazolidin-3-one**^[1].

Structural Diagram



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References

- 1. 4-Methyl-1-phenylpyrazolidin-3-one | C₁₀H₁₂N₂O | CID 98282 - PubChem [pubchem.ncbi.nlm.nih.gov]
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